

Picarbutrazox Seed Treatment: Application Notes and Protocols for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Picarbutrazox*

Cat. No.: *B3026463*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Picarbutrazox** as a seed treatment for research purposes. The information is intended to guide laboratory and greenhouse studies focused on evaluating the efficacy and mode of action of this novel oomycete-targeting fungicide.

Overview of Picarbutrazox

Picarbutrazox is a recently developed fungicide belonging to the tetrazolyloximes chemical group, demonstrating high efficacy against oomycete pathogens such as *Pythium* and *Phytophthora* spp.[1][2]. It is a systemic fungicide with a novel mode of action, making it a valuable tool for managing fungicide resistance[1][3]. **Picarbutrazox** is registered for seed treatment in various crops, including corn and soybeans, to control seed and seedling diseases[1][2]. Commercial formulations, such as Vayantis®, are available as flowable concentrates[4].

Quantitative Data Summary

The following tables summarize key quantitative data for **Picarbutrazox**, including its efficacy against various oomycete pathogens and recommended application rates for research purposes.

Table 1: In Vitro Efficacy of **Picarbutrazox** Against Oomycete Pathogens

Pathogen Species	EC ₅₀ (µg a.i./mL)	Reference
Phytophthora sansomeana	0.0483	[5]
Phytophthora sojae	0.0198	[6]
Pythium dissotocum	Growth at 0.1	[5]
Globisporangium ultimum	0.0014	[6]
Pythium aphanidermatum	0.0031	[6]
Phytopythium helicoides	0.0013	[5]

Table 2: Recommended **Picarbutrazox** Seed Treatment Rates for Research

Crop	Application Rate	Reference
Soybean	1.0 g a.i./100 kg of seed	[5][7]
Soybean	2.5 g a.i./100 kg of seed	[5][7]
Corn	0.003 mg a.i./seed	[8]

Experimental Protocols

Protocol for Laboratory-Scale Picarbutrazox Seed Treatment

This protocol details the procedure for treating small batches of seeds with **Picarbutrazox** for research purposes.

Materials:

- **Picarbutrazox** formulation (e.g., Vayantis® - 36% active ingredient, flowable concentrate)[1]
[4]
- High-quality seeds (e.g., soybean, corn)
- Distilled water

- Pipettes and sterile, disposable tips
- Sterile conical tubes (e.g., 50 mL) or other suitable containers for slurry preparation
- Weighing balance
- Small, sealable plastic bags or containers for seed treatment
- Fume hood
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Calculate the required amount of **Picarbutrazox** formulation:
 - Determine the desired application rate of the active ingredient (a.i.) based on the research objectives (see Table 2).
 - Weigh the amount of seed to be treated.
 - Use the following formula to calculate the volume of the **Picarbutrazox** formulation needed:

$$\text{Volume of Formulation (mL)} = (\text{Weight of Seed (g)} \times \text{Desired a.i. Rate (g a.i./g seed)}) / (\text{Concentration of Formulation (g a.i./mL)})$$

- Prepare the treatment slurry:
 - In a fume hood, pipette the calculated volume of the **Picarbutrazox** formulation into a sterile conical tube.
 - Add a specific volume of distilled water to the tube to create a slurry. The final slurry volume should be sufficient to ensure even seed coverage without overwetting the seeds. A general guideline is to use a total slurry volume that is approximately 1-2% of the seed weight.

- Cap the tube and vortex or shake vigorously to ensure the formulation is evenly suspended in the water.
- Seed Application:
 - Place the weighed seeds into a sealable plastic bag or container.
 - Add the prepared slurry to the seeds.
 - Seal the bag or container, leaving some air inside.
 - Shake vigorously for 1-2 minutes to ensure each seed is uniformly coated. Visually inspect the seeds to confirm even coverage.
- Drying and Storage:
 - Spread the treated seeds in a thin layer on a clean, non-absorbent surface (e.g., aluminum foil or a glass tray) inside a fume hood.
 - Allow the seeds to air dry completely. The drying time will vary depending on the slurry volume and environmental conditions.
 - Once dry, the seeds can be planted or stored in a cool, dry place until use.

Protocol for Evaluating the Efficacy of Picarbutrazox Seed Treatment Against Pythium Damping-Off

This protocol outlines an experiment to assess the protective effect of **Picarbutrazox** seed treatment against Pythium-induced damping-off in a controlled environment.

Materials:

- **Picarbutrazox**-treated and untreated (control) seeds
- Pathogenic Pythium spp. culture (e.g., Pythium ultimum)
- Sterile potting mix or sand

- Pots or trays for planting
- Growth chamber or greenhouse with controlled temperature and light conditions
- Calipers or a ruler for measuring seedling height

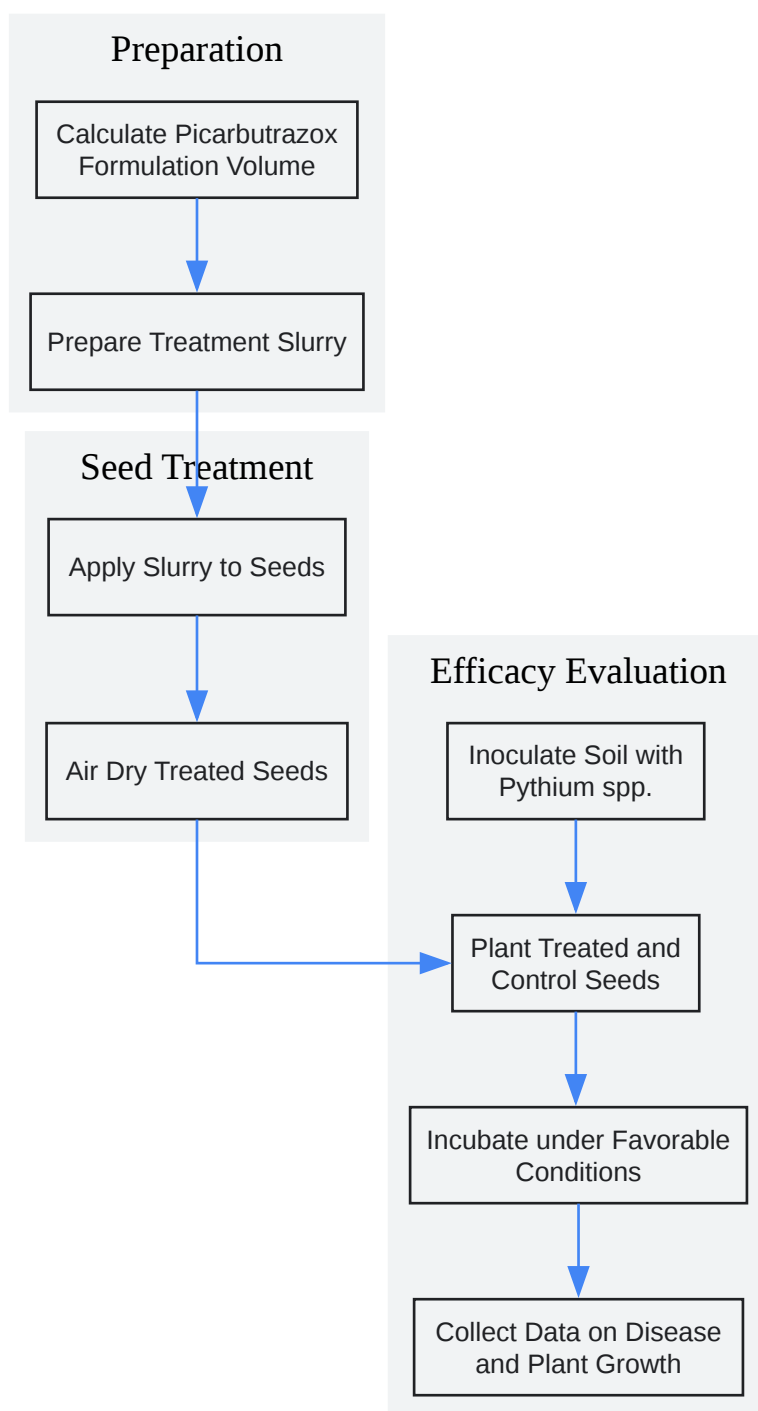
Procedure:

- Inoculum Preparation:
 - Grow the Pythium culture on a suitable medium (e.g., potato dextrose agar) until the plate is covered with mycelium.
 - Prepare a mycelial slurry by blending the agar culture with a known volume of sterile distilled water.
- Soil Inoculation:
 - Thoroughly mix the Pythium mycelial slurry with the sterile potting mix to achieve a uniform distribution of the pathogen. The concentration of the inoculum may need to be optimized based on the virulence of the pathogen and the susceptibility of the host plant.
- Planting:
 - Fill pots or trays with the inoculated potting mix.
 - Plant the **Picarbutrazox**-treated and untreated seeds at a consistent depth.
 - Include a non-inoculated control group with untreated seeds to assess baseline germination and growth.
- Incubation and Data Collection:
 - Place the pots or trays in a growth chamber or greenhouse with conditions favorable for disease development (e.g., high humidity, moderate temperature).
 - Monitor the emergence and health of the seedlings daily for 14-21 days.

- Record the following data:
 - Seedling emergence rate (%)
 - Damping-off incidence (%)
 - Seedling height (cm)
 - Root rot severity (using a rating scale)
 - Plant biomass (dry weight)
- Data Analysis:
 - Statistically analyze the data to determine the significance of the differences between the **Picarbutrazox**-treated and untreated groups in the inoculated and non-inoculated conditions.

Visualization of Experimental Workflows and Signaling Pathways

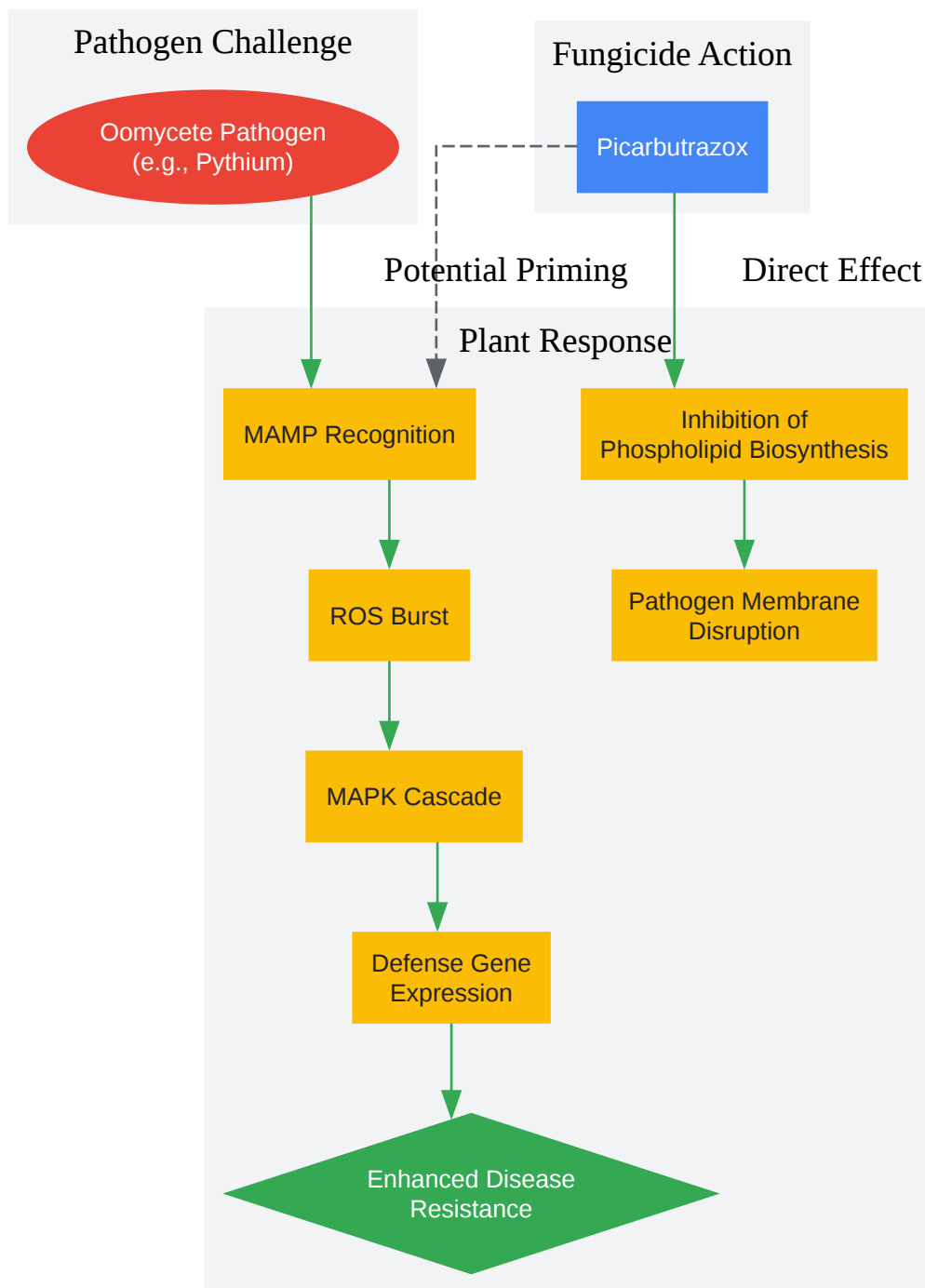
Experimental Workflow for Picarbutrazox Seed Treatment and Efficacy Evaluation



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Caption: Workflow for **Picarbutrazox** seed treatment and efficacy evaluation.

Hypothetical Signaling Pathway for Picarbutrazox-Mediated Plant Defense



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Caption: Hypothetical model of **Picarbutrazox** action and plant defense.

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